

Technical Support Center: N'-Nitrosopentyl-(2-picolyl)amine (NPA) Quality Control

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Compound of Interest

Compound Name: *N'-Nitrosopentyl-(2-picolyl)amine*

Cat. No.: B013980

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **N'-Nitrosopentyl-(2-picolyl)amine (NPA)**.

Frequently Asked Questions (FAQs)

Q1: What is **N'-Nitrosopentyl-(2-picolyl)amine (NPA)** and what is its primary application in a laboratory setting?

A1: **N'-Nitrosopentyl-(2-picolyl)amine (NPA)** is a chemical compound belonging to the N-nitrosamine class. In a laboratory setting, it is primarily used as a reference standard for the analytical testing of other nitrosamine impurities.^{[1][2]} Its structural similarity to certain tobacco-specific nitrosamines makes it a suitable internal standard in chromatographic methods to ensure the accuracy and precision of quantitative analysis.^[1]

Q2: What are the critical quality attributes to consider for NPA as a reference standard?

A2: The critical quality attributes for NPA when used as a reference standard include high purity, accurate concentration, stability, and proper characterization. The material should be free from significant impurities that could interfere with analytical measurements.

Q3: What are the recommended storage conditions for NPA to ensure its stability?

A3: To ensure stability, **N'-Nitrosopentyl-(2-picoly)amine** should be stored in a cool, dark, and dry place, protected from light and moisture. Long-term storage is often recommended at low temperatures (e.g., -20°C). It is crucial to prevent the degradation of the compound, which could lead to inaccurate analytical results.

Q4: Which analytical techniques are most suitable for the quality control of NPA?

A4: The most common and suitable analytical techniques for the quality control of NPA are chromatographic methods coupled with mass spectrometry.^[1] These include:

- High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS): Particularly useful for non-volatile or thermally labile compounds.^{[1][3][4]}
- Gas Chromatography with Mass Spectrometry (GC-MS): A powerful technique for volatile and thermally stable compounds like many N-nitrosamines.^{[1][5]}

These methods offer the high sensitivity and selectivity required for detecting and quantifying trace-level impurities.^{[4][6][7]}

Q5: What are the potential sources of impurities in NPA?

A5: Impurities in NPA can originate from several sources, including the synthesis process, degradation, or improper storage.^[8] Potential impurities may include unreacted starting materials, byproducts from the nitrosation reaction, or degradation products formed during storage.^[1]

Troubleshooting Guides

This section provides solutions to common problems encountered during the quality control analysis of NPA.

Issue 1: Inconsistent or Poor Chromatographic Peak Shape

Potential Cause	Recommended Solution
Column Degradation	Check the column's performance with a standard of a known well-behaving compound. If performance is poor, replace the column.
Inappropriate Mobile Phase	Ensure the mobile phase composition and pH are optimal for NPA. For reversed-phase HPLC, ensure proper mixing and degassing of solvents. [1]
Sample Overload	Reduce the injection volume or dilute the sample.
Contamination	Clean the injector and the column to remove any residues.

Issue 2: Inaccurate Quantification or Low Recovery

Potential Cause	Recommended Solution
Degradation of NPA Standard	Prepare a fresh stock solution from a new vial of the reference standard. Verify the storage conditions.
Matrix Effects in Sample	Matrix effects can suppress or enhance the analyte signal. [3] Use a matrix-matched calibration curve or the standard addition method. Isotope-labeled internal standards can also help correct for these effects. [9]
Suboptimal MS Parameters	Optimize the mass spectrometer settings, including ionization source parameters and fragmentation energies, for NPA.
Errors in Standard Preparation	Double-check all calculations and dilutions for the preparation of calibration standards.

Issue 3: Presence of Unexpected Peaks in the Chromatogram

Potential Cause	Recommended Solution
Contamination of Solvents or Glassware	Use high-purity solvents and thoroughly clean all glassware. Run a blank to check for contamination.
Degradation of NPA	Analyze the sample promptly after preparation. If degradation is suspected, investigate the mass of the unexpected peaks to identify potential degradation products.
Carryover from Previous Injections	Implement a robust needle wash protocol between injections. Inject a blank solvent to check for carryover.
Co-eluting Impurities	Optimize the chromatographic method to improve the resolution between NPA and any impurities. This may involve changing the column, mobile phase, or gradient profile. [5]

Quantitative Data Summary

The following tables provide example specifications for NPA reference standards and typical performance characteristics of analytical methods for its quality control.

Table 1: Example Quality Control Specifications for **N'-Nitrosopentyl-(2-picolyl)amine** (NPA) Reference Standard

Parameter	Specification	Analytical Method
Appearance	Off-White to Yellow Liquid	Visual Inspection
Identity	Conforms to the reference spectrum	HPLC-MS/MS, GC-MS
Purity (by HPLC)	≥ 98.0%	HPLC-UV/MS
Concentration (for solutions)	95.0% - 105.0% of stated concentration	HPLC-UV/MS
Residual Solvents	As per ICH Q3C guidelines	GC-HS
Water Content	≤ 0.5%	Karl Fischer Titration

Table 2: Example Method Performance Characteristics for NPA Analysis by LC-MS/MS

Parameter	Value
Limit of Detection (LOD)	0.01 ng/mL
Limit of Quantification (LOQ)	0.03 ng/mL
Linearity (R ²)	≥ 0.995
Precision (%RSD)	< 15%
Accuracy (% Recovery)	85% - 115%

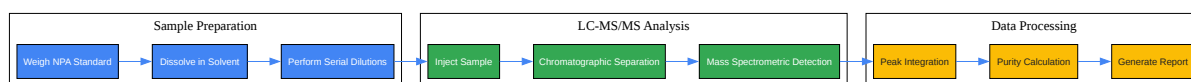
Experimental Protocols

Protocol 1: Purity Determination of NPA by HPLC-UV/MS

- Preparation of Standard Solution:
 - Accurately weigh approximately 10 mg of NPA reference standard and dissolve it in a suitable solvent (e.g., methanol) to prepare a 1 mg/mL stock solution.
 - Perform serial dilutions to prepare working standards at concentrations ranging from 0.1 µg/mL to 10 µg/mL.

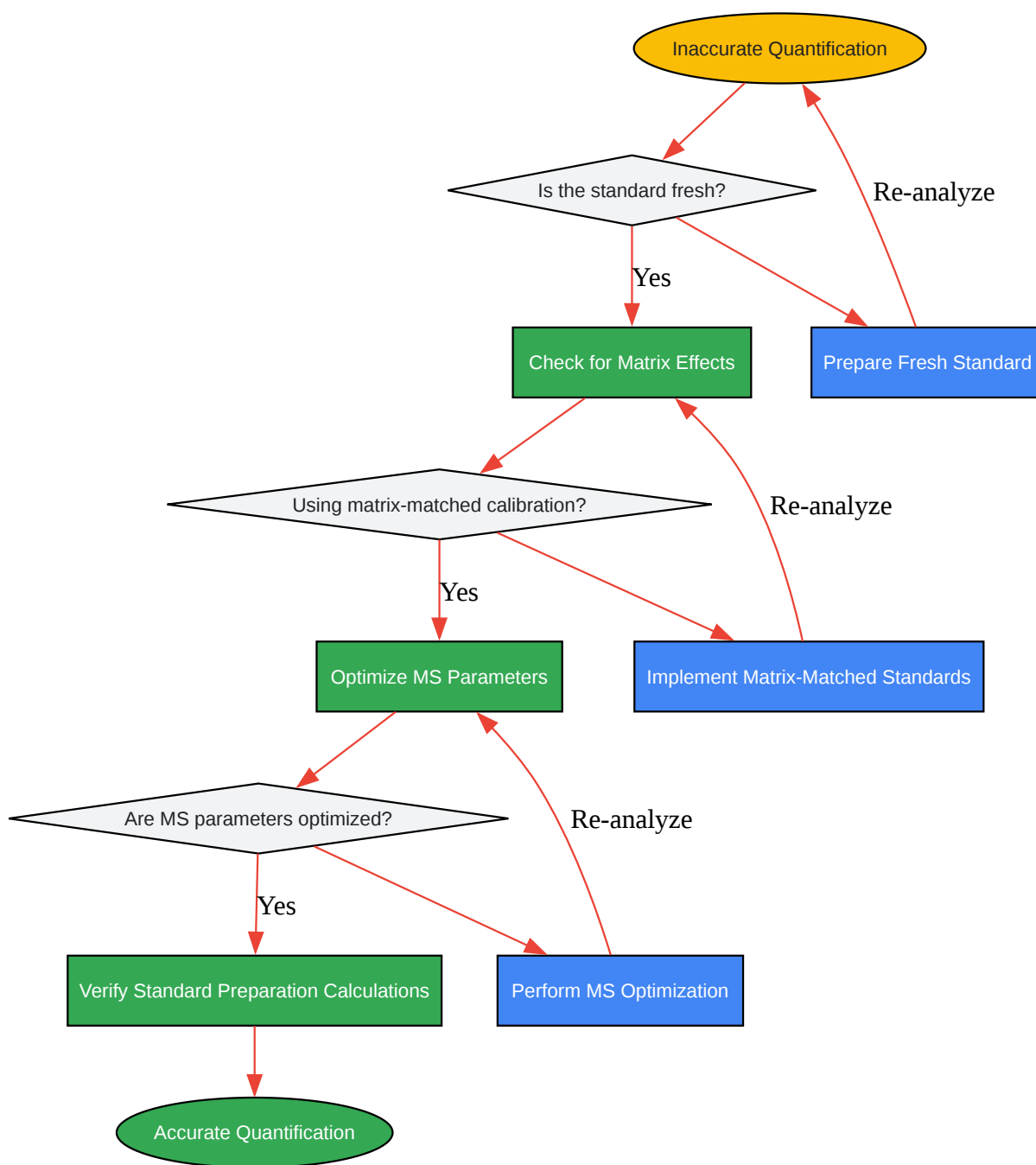
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in acetonitrile.
 - Gradient: Start with 10% B, increase to 95% B over 10 minutes, hold for 2 minutes, and then return to initial conditions.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40°C.
 - Injection Volume: 5 μ L.
- MS Detection:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Scan Mode: Full scan and product ion scan (for confirmation).
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120°C.
- Data Analysis:
 - Calculate the purity of the NPA sample by dividing the peak area of the main peak by the total area of all peaks, expressed as a percentage.

Visualizations



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Caption: Workflow for NPA Purity Analysis by LC-MS/MS.



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Caption: Troubleshooting Logic for Inaccurate Quantification.

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References

- 1. N'-Nitrosopentyl-(2-picolyl)amine | 383417-48-9 | Benchchem [benchchem.com]
- 2. N'-Nitrosopentyl-3-(Picolyl) Amine - CAS - 124521-15-9 | Axios Research [axios-research.com]
- 3. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 4. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pmda.go.jp [pmda.go.jp]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pharmacyjournal.net [pharmacyjournal.net]
- 8. agilent.com [agilent.com]
- 9. resolvemass.ca [resolvemass.ca]
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